



## Factors affecting the reproducibility of the Macimorelin test

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Compound of Interest		
Compound Name:	Macimorelin	
Cat. No.:	B1675889	Get Quote

## **Macimorelin Test Technical Support Center**

Welcome to the technical support center for the **Macimorelin** test. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the factors affecting the reproducibility of the **Macimorelin** test and to offer troubleshooting support for common issues encountered during its application.

### Frequently Asked Questions (FAQs)

Q1: What is the Macimorelin test and what is its primary use?

The **Macimorelin** test is an oral diagnostic tool used for the diagnosis of Adult Growth Hormone Deficiency (AGHD).[1][2] **Macimorelin** is a growth hormone secretagogue receptor (GHS-R) agonist, meaning it mimics the action of ghrelin to stimulate the pituitary gland to release growth hormone (GH).[2][3][4] This test is an alternative to more invasive and potentially risky stimulation tests like the insulin tolerance test (ITT).

Q2: What is the established diagnostic cutoff for the **Macimorelin** test?

Clinical studies have established that a maximum stimulated serum GH level of less than 2.8 ng/mL at any of the 30, 45, 60, and 90-minute timepoints following **Macimorelin** administration confirms the diagnosis of adult growth hormone deficiency. However, some research suggests that a cutoff of 5.1 ng/mL may provide a better balance between sensitivity and specificity, limiting the risk of false-positive diagnoses.



Q3: How reproducible is the Macimorelin test?

The **Macimorelin** test has demonstrated high reproducibility. Studies have shown a reproducibility rate of 97%, indicating a high likelihood of obtaining the same result upon retesting.

### **Troubleshooting Guide**

This guide addresses specific issues that may affect the reproducibility and accuracy of the **Macimorelin** test.

## Issue 1: Unexpectedly Low GH Response (Potential for False Positive Result)

A false positive result, where the test indicates AGHD in a person who does not have it, can be caused by several factors that suppress the GH response to **Macimorelin**.

- Concomitant Medications: Certain medications can interfere with the test.
  - Strong CYP3A4 Inducers: Drugs like carbamazepine, rifampin, and St. John's wort can
    decrease macimorelin plasma levels, leading to a false positive result. It is recommended
    to discontinue these medications for a sufficient washout period before the test.
  - Drugs Affecting GH Release: Somatostatin, insulin, glucocorticoids, and cyclooxygenase inhibitors (e.g., aspirin) can directly affect pituitary GH secretion. These should be discontinued for an adequate time before the test.

#### · Patient-Related Factors:

- Obesity: Higher Body Mass Index (BMI) is associated with a blunted GH response to stimulation tests. The safety and diagnostic performance of **Macimorelin** have not been established for patients with a BMI > 40 kg/m<sup>2</sup>.
- Hypercortisolism (Cushing's Disease): Excess cortisol can suppress the hypothalamicpituitary-adrenal axis and may lead to false positive results.



 Recent Onset Hypothalamic Disease: In the early stages of hypothalamic-caused AGHD, the pituitary may still have stored GH, which **Macimorelin** can release, potentially leading to a false negative result initially, but a subsequent test may show a deficiency.

## Issue 2: Unexpectedly High GH Response (Potential for False Negative Result)

A false negative result, where the test fails to diagnose AGHD in a patient who has it, can occur if GH levels are artificially elevated.

- Concomitant Medications:
  - Drugs that Elevate GH: Medications such as clonidine, levodopa, and insulin can transiently increase GH concentrations. A suitable washout period is necessary before testing.
  - Growth Hormone Therapy: Patients on GH replacement therapy should discontinue treatment at least one week before the test.
- Patient-Related Factors:
  - Inadequate Fasting: Patients must fast for at least 8 hours before the test, as food intake can affect GH levels.
  - Strenuous Physical Exercise: Vigorous exercise within 24 hours of the test can elevate GH levels and should be avoided.

### **Data on Test Performance**



Performance Metric	Value	Source
Sensitivity	87% (at 2.8 ng/mL cutoff)	
92% (at 5.1 ng/mL cutoff)		-
Specificity	96% (at 2.8 ng/mL and 5.1 ng/mL cutoffs)	
Reproducibility	97%	-
Completion Rate	99%	_

## **Experimental Protocol: Macimorelin Test Administration**

This section provides a detailed methodology for conducting the **Macimorelin** test.

#### Patient Preparation:

- Fasting: The patient must fast for a minimum of 8 hours overnight before the test. Only water is permitted.
- Medication Review: Review the patient's current medications for any substances that may interfere with the test (see Troubleshooting Guide). Ensure adequate washout periods have been observed for discontinued medications.
- Avoid Strenuous Activity: The patient should avoid strenuous physical exercise for 24 hours prior to the test.
- Hormone Deficiencies: Other pituitary hormone deficiencies should be adequately replaced before the test.

#### Test Procedure:

- Dose Calculation: The recommended dose of Macimorelin is 0.5 mg/kg of body weight, administered as a single oral dose.
- Reconstitution:



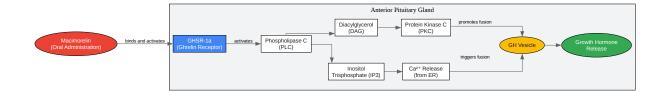
- For a patient weighing ≤ 120 kg, dissolve the contents of one 60 mg sachet in 120 mL of water.
- For a patient weighing > 120 kg, dissolve the contents of two 60 mg sachets in 240 mL of water.
- Stir the solution gently and thoroughly. The suspension must be used within 30 minutes of preparation.
- Administration: The patient should drink the entire volume of the prepared solution within 30 seconds.
- Blood Sampling: Venous blood samples for serum GH measurement are collected at the following time points: 30, 45, 60, and 90 minutes after administration of **Macimorelin**.

#### Interpretation of Results:

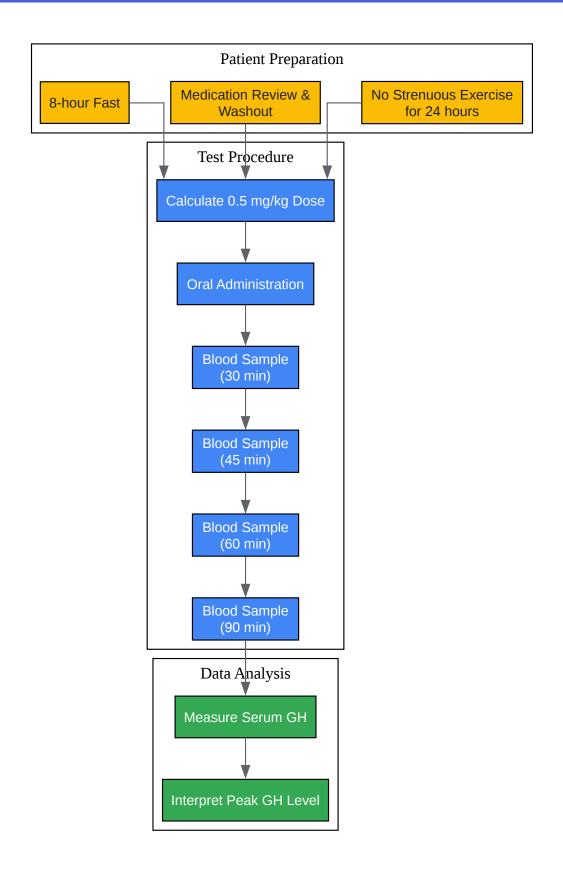
- A peak serum GH concentration of < 2.8 ng/mL at any of the measured time points is diagnostic of adult growth hormone deficiency.
- As per some studies, a higher cutoff of < 5.1 ng/mL may be considered to minimize falsepositive diagnoses.

# Visualizations Signaling Pathway of Macimorelin













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